

application of sodium diacetate in broiler chicken feed studies

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Sodium Diacetate	
Cat. No.:	B092472	Get Quote

Application of Sodium Diacetate in Broiler Chicken Feed

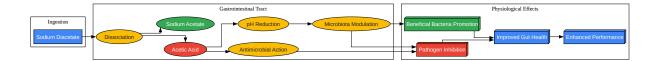
For Researchers, Scientists, and Drug Development Professionals

Sodium diacetate, a compound of acetic acid and sodium acetate, is increasingly being investigated as a feed additive in broiler chicken production. Its application is primarily aimed at improving growth performance, modulating gut health, and serving as a potential alternative to antibiotic growth promoters. This document provides a comprehensive overview of the application of **sodium diacetate** in broiler feed, summarizing key quantitative data from various studies and offering detailed experimental protocols for research and development.

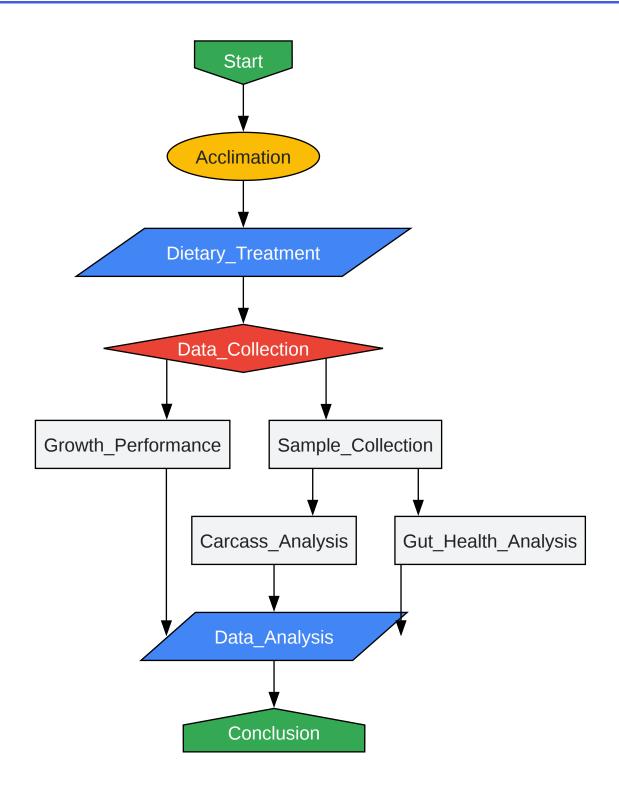
Mechanism of Action

Sodium diacetate is thought to exert its beneficial effects in broiler chickens through a multifaceted mechanism. Upon ingestion, it dissociates into acetic acid and sodium acetate. The acetic acid component acts as an acidifier, contributing to a reduction in the pH of the gastrointestinal tract. This lower pH environment is less favorable for the proliferation of pathogenic bacteria, such as E. coli and Streptococci, while promoting the growth of beneficial bacteria like Lactobacilli. The antimicrobial properties of undissociated acetic acid can further inhibit the growth of pH-sensitive pathogens. This modulation of the gut microbiota, coupled with a more acidic intestinal environment, is believed to enhance nutrient digestion and absorption, leading to improved growth performance and feed efficiency.









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 To cite this document: BenchChem. [application of sodium diacetate in broiler chicken feed studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092472#application-of-sodium-diacetate-in-broilerchicken-feed-studies]



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